

# bromofluoromethane fundamental properties

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## Compound of Interest

Compound Name: Bromofluoromethane

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An In-Depth Technical Guide to the Fundamental Properties of **Bromofluoromethane**

## Abstract

**Bromofluoromethane** ( $\text{CH}_2\text{BrF}$ ) is a halogenated hydrocarbon of significant interest in synthetic chemistry. As a versatile reagent, it serves as a key building block for the introduction of the fluoromethyl group into a wide range of organic molecules, finding applications in the development of pharmaceuticals and agrochemicals. This document provides a comprehensive overview of the core properties of **bromofluoromethane**, including its physicochemical characteristics, spectroscopic data, synthesis protocols, reactivity, and safety information, tailored for researchers, scientists, and drug development professionals.

## Physicochemical and Thermodynamic Properties

**Bromofluoromethane** is a colorless gas at standard temperature and pressure, characterized by a faint, sweetish odor.<sup>[1]</sup> It is sparingly soluble in water but exhibits good solubility in organic solvents such as alcohol and chloroform.<sup>[2]</sup> Due to its low boiling point, it is typically handled as a compressed gas or a cooled liquid.

## Table 1: Physical and Chemical Properties of Bromofluoromethane

Property	Value	Reference(s)
Molecular Formula	CH <sub>2</sub> BrF	[2][3][4][5]
Molar Mass	112.93 g/mol	[2][3][4][5]
Appearance	Colorless gas	[2]
Boiling Point	19 °C (292 K)	[2]
Solubility	Sparingly soluble in water; Soluble in alcohol; Very soluble in chloroform	[2]
Odor	Faint, sweetish	[1]
Ozone Depletion Potential	0.73	[2][4]

**Table 2: Thermodynamic Properties of Bromofluoromethane**

Property	Value	Reference(s)
Standard Molar Entropy (S° <sub>gas</sub> )	276.3 J/(mol·K)	[2]
Molar Heat Capacity (cp)	49.2 J/(mol·K)	[2]

**Table 3: Compound Identifiers**

Identifier	Value	Reference(s)
CAS Number	373-52-4	[1][2][3][4][5]
IUPAC Name	bromo(fluoro)methane	[2][4][5]
SMILES	C(F)Br	[2][3][4][5]
InChI	InChI=1S/CH <sub>2</sub> BrF/c2-1-3/h1H <sub>2</sub>	[2][3][4][5]
InChIKey	LHMHCLYDBQOYTO-UHFFFAOYSA-N	[2][3][4][5]

## Spectroscopic Data

Spectroscopic analysis is essential for the unambiguous identification and characterization of **bromofluoromethane**. Key techniques include mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.[\[6\]](#)[\[7\]](#)

**Table 4: Key Spectroscopic Data for Bromofluoromethane**

Spectroscopic Technique	Key Observables	Reference(s)
Mass Spectrometry (GC-MS)	m/z Top Peak: 112; 2nd Highest: 114; 3rd Highest: 33	<a href="#">[5]</a>
<sup>13</sup> C NMR Spectroscopy	Data available from spectral databases such as PubChem.	<a href="#">[5]</a>

Mass Spectrometry (MS): Electron ionization mass spectrometry is a fundamental technique for determining the molecular weight and fragmentation pattern of a compound.[\[8\]](#) The mass spectrum of **bromofluoromethane** shows characteristic peaks corresponding to the molecular ion and its isotopic variants (due to the presence of bromine isotopes <sup>79</sup>Br and <sup>81</sup>Br), as well as fragment ions.[\[5\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR spectroscopy provides detailed information about the structure and chemical environment of the atoms within a molecule.[\[7\]](#) For **bromofluoromethane**, <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are used to confirm the presence and connectivity of the hydrogen and carbon atoms, while <sup>19</sup>F NMR is used to characterize the fluorine atom. Spectral data for **bromofluoromethane** can be found in various public and commercial databases.[\[5\]](#)[\[6\]](#)

## Synthesis and Experimental Protocols

**Bromofluoromethane** can be synthesized via several routes, including halogen exchange reactions and reductive dehalogenation.[\[2\]](#) The method reported to provide the highest yield is the reductive debromination of **dibromofluoromethane** using an organotin hydride.[\[2\]](#)

## Experimental Protocol 1: Reductive Debromination of Dibromofluoromethane

This protocol describes a general procedure for the synthesis of **bromofluoromethane** from **dibromofluoromethane** using an organotin hydride, such as tributyltin hydride ( $\text{Bu}_3\text{SnH}$ ), and a radical initiator.

- Materials: **Dibromofluoromethane** ( $\text{CHBr}_2\text{F}$ ), Tributyltin hydride ( $\text{Bu}_3\text{SnH}$ ), Azobisisobutyronitrile (AIBN), anhydrous toluene (solvent).
- Procedure:
  - To a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add a solution of **dibromofluoromethane** in anhydrous toluene.
  - Add a catalytic amount of AIBN to the flask.
  - Heat the reaction mixture to reflux (approx.  $110^\circ\text{C}$ ).
  - Slowly add a solution of tributyltin hydride in anhydrous toluene to the refluxing mixture via the dropping funnel over several hours.
  - After the addition is complete, continue refluxing for an additional 2-4 hours, monitoring the reaction progress by Gas Chromatography (GC).
  - Cool the reaction mixture to room temperature. The low boiling point of **bromofluoromethane** means it will be present in the headspace and dissolved in the solvent.
  - Purification is typically achieved by fractional distillation to separate the volatile **bromofluoromethane** from the solvent and the high-boiling tin byproducts.

## Experimental Protocol 2: Halogen Exchange from Dibromomethane

This protocol outlines a general method for synthesizing **bromofluoromethane** via halogen exchange from dibromomethane.

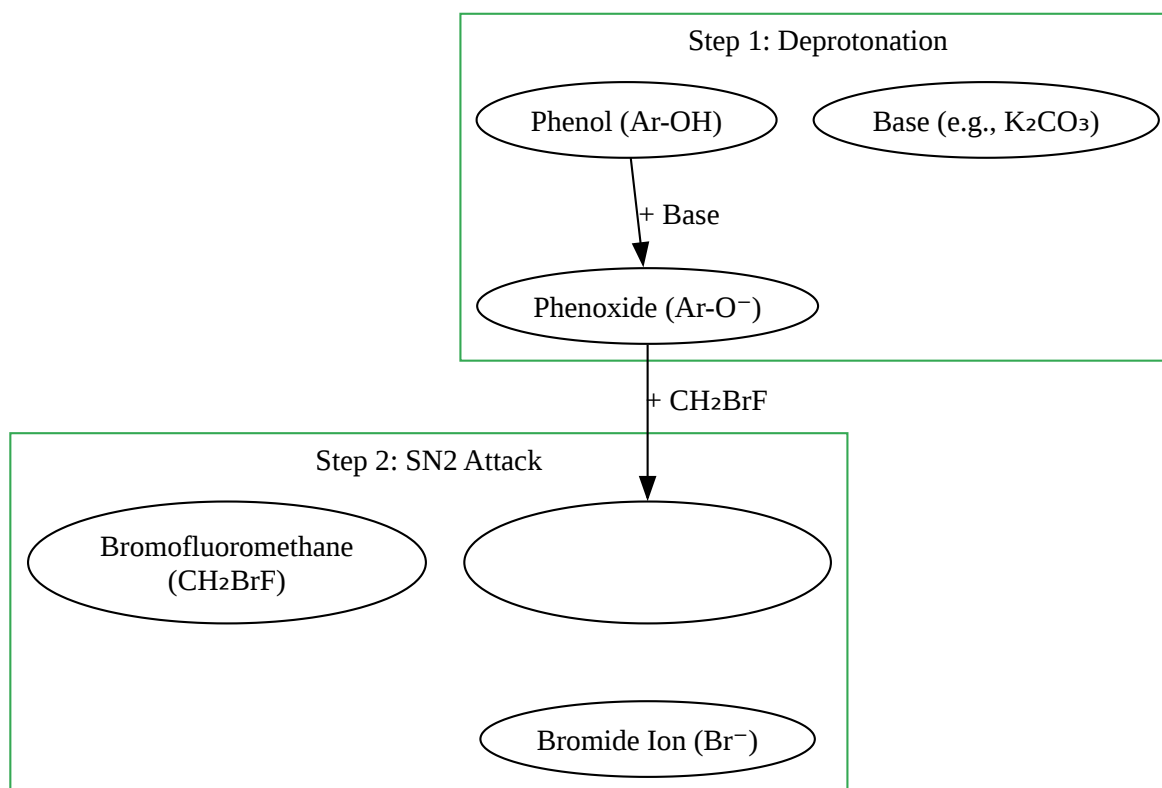
- Materials: Dibromomethane ( $\text{CH}_2\text{Br}_2$ ), Antimony trifluoride ( $\text{SbF}_3$ ), Antimony pentachloride ( $\text{SbCl}_5$ , catalyst).
- Procedure:
  - In a suitable reaction vessel (e.g., a stainless steel autoclave) equipped with a stirrer and temperature control, combine dibromomethane and antimony trifluoride.
  - Add a catalytic amount of antimony pentachloride.
  - Seal the vessel and heat the mixture. The reaction temperature is typically elevated to facilitate the halogen exchange.
  - Maintain the reaction at the target temperature for a specified period, with continuous stirring.
  - After the reaction, cool the vessel and carefully vent the gaseous products, which include **bromofluoromethane**.
  - The product can be collected in a cold trap and subsequently purified by distillation to remove unreacted starting materials and byproducts.

Caption: General experimental workflow for the synthesis and purification of **bromofluoromethane**.

## Reactivity and Chemical Applications

**Bromofluoromethane** is a valuable reagent for introducing the monofluoromethyl ( $\text{CH}_2\text{F}$ ) group into organic molecules. This transformation is of high interest in medicinal chemistry, as the incorporation of fluorine can significantly alter a molecule's biological properties, such as metabolic stability and binding affinity.

The primary application is in nucleophilic fluoromethylation reactions. In the presence of a suitable base, substrates such as phenols or enolates are deprotonated to form potent nucleophiles. These nucleophiles then attack the electrophilic carbon atom of **bromofluoromethane** in an  $\text{S}_\text{N}2$  reaction, displacing the bromide leaving group and forming a new carbon-oxygen or carbon-carbon bond.



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Caption: Signaling pathway for the O-fluoromethylation of a phenol using **bromofluoromethane**.

## Safety and Handling

**Bromofluoromethane** is a hazardous substance that requires careful handling in a controlled laboratory environment.[9][10] It is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.[5] Furthermore, it is recognized as a substance that can harm public health and the environment by contributing to the depletion of the ozone layer.[4]

## Table 5: GHS Hazard Information for Bromofluoromethane

Hazard Class	Hazard Statement	Reference(s)
Gases under pressure	H280: Contains gas under pressure; may explode if heated	[5]
Acute Toxicity, Oral	H300: Fatal if swallowed	[5]
Acute Toxicity, Dermal	H310: Fatal in contact with skin	[5]
Skin Corrosion/Irritation	H315: Causes skin irritation	[5][11]
Serious Eye Damage/Irritation	Causes serious eye irritation	[11]
Acute Toxicity, Inhalation	H331: Toxic if inhaled	[5]

Handling and Personal Protective Equipment (PPE): Work should be conducted in a well-ventilated fume hood.[9][10] Appropriate PPE, including chemical-resistant gloves, tightly fitting safety goggles, and flame-resistant laboratory coats, must be worn.[9] For operations with a risk of inhalation, respiratory protection may be necessary.[9][10] All sources of ignition should be removed, and electrostatic discharge should be prevented.[10][12]

Storage: **Bromofluoromethane** should be stored in tightly closed containers in a dry, cool, and well-ventilated area, away from incompatible materials.[10] Gas cylinders must be securely chained and protected from physical damage.[11]

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## References

- 1. Page loading... [guidechem.com]
- 2. Bromofluoromethane - Wikipedia [en.wikipedia.org]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. Buy Bromofluoromethane | 373-52-4 [smolecule.com]

- 5. Bromofluoromethane | CH<sub>2</sub>BrF | CID 61108 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Spectral Information - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. NMR, Mass Spectrometry, and Infrared (IR) Spectroscopy [universalclass.com]
- 8. Methane, bromofluoro- [webbook.nist.gov]
- 9. chemicalbook.com [chemicalbook.com]
- 10. echemi.com [echemi.com]
- 11. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 12. chemicalbook.com [chemicalbook.com]
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